

# Personal protective equipment for handling 5-Bromopyridine-3-sulfonic acid

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## Compound of Interest

Compound Name: 5-Bromopyridine-3-sulfonic acid

Cat. No.: B1281078

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## Essential Safety and Handling Guide for 5-Bromopyridine-3-sulfonic acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-Bromopyridine-3-sulfonic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Disclaimer: A specific Safety Data Sheet (SDS) for **5-Bromopyridine-3-sulfonic acid** was not located. The following information is compiled from data on structurally related compounds, including 5-bromopyridine-3-sulfonamide and 5-Bromopyridine-3-sulfonyl chloride, as well as general safety practices for sulfonic acids and halogenated pyridines. It is imperative to handle this chemical with caution and to perform a thorough risk assessment before use.

## Hazard Identification and Safety Data

Based on available data for similar compounds, **5-Bromopyridine-3-sulfonic acid** is anticipated to be a hazardous substance. The primary hazards are expected to include:

- Acute Toxicity (Oral): Harmful if swallowed.[1]
- Skin Irritation: Causes skin irritation.[1]
- Eye Irritation: Causes serious eye irritation.[1]

- Respiratory Irritation: May cause respiratory irritation.[\[1\]](#)

The following table summarizes key safety information. Note the absence of specific quantitative exposure limits for **5-Bromopyridine-3-sulfonic acid**, necessitating a conservative approach to handling.

Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements (Anticipated)
Acute Toxicity, Oral (Category 4)	GHS07: Exclamation mark	Warning	H302: Harmful if swallowed. <a href="#">[1]</a>
Skin Irritation (Category 2)	GHS07: Exclamation mark	Warning	H315: Causes skin irritation. <a href="#">[1]</a>
Eye Irritation (Category 2A)	GHS07: Exclamation mark	Warning	H319: Causes serious eye irritation. <a href="#">[1]</a>
Specific target organ toxicity — Single exposure (Category 3), Respiratory system	GHS07: Exclamation mark	Warning	H335: May cause respiratory irritation. <a href="#">[1]</a>

Property	Value
Molecular Formula	C <sub>5</sub> H <sub>4</sub> BrNO <sub>3</sub> S <a href="#">[2]</a>
Molecular Weight	238.06 g/mol
Physical State	Solid
Occupational Exposure Limits (OEL)	Not established. Handle with high caution.

## Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory to prevent skin contact, inhalation, and eye exposure.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling sulfonic acids and pyridine derivatives. Always inspect gloves before use and use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves immediately after use.
Body Protection	Protective clothing/Lab coat	Wear a lab coat to prevent skin exposure.
Eye/Face Protection	Safety glasses with side shields or goggles	To protect against splashes and dust. A face shield may be necessary for larger quantities or when there is a significant splash hazard.
Respiratory Protection	NIOSH-approved respirator	Required when dusts are generated or when working outside of a certified chemical fume hood.

## Operational Plan: Step-by-Step Handling Procedure

All handling of **5-Bromopyridine-3-sulfonic acid** must be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

- Preparation and Pre-Handling Check:
  - Ensure the chemical fume hood is functioning correctly.
  - Verify that an eyewash station and safety shower are readily accessible.
  - Don the required PPE as specified in the table above.

- Prepare all necessary equipment and reagents before handling the chemical to minimize movement and potential for spills.
- Weighing and Transfer:
  - Handle the solid material carefully to avoid generating dust.
  - Use a spatula for transfers.
  - Close the container immediately after use.
- Dissolving and Solution Preparation:
  - When preparing solutions, slowly add the solid to the solvent to avoid splashing.
  - Keep the container covered as much as possible during dissolution.
- Post-Handling:
  - Decontaminate all work surfaces after use.
  - Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

Proper disposal of **5-Bromopyridine-3-sulfonic acid** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

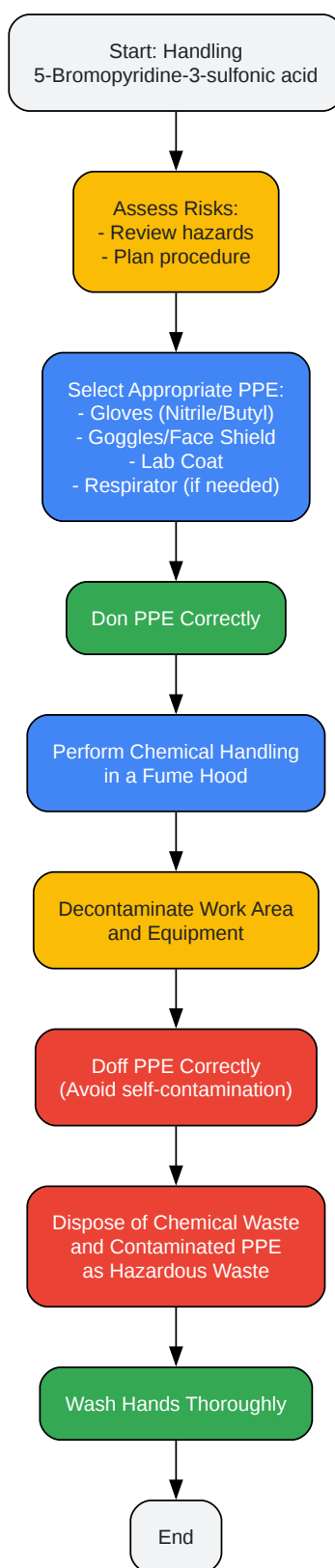
- Waste Identification and Segregation:
  - All waste containing **5-Bromopyridine-3-sulfonic acid** must be classified as hazardous waste.
  - As a halogenated organic compound, it must be segregated from non-halogenated organic waste.
  - Keep it separate from incompatible materials.
- Waste Collection and Container Requirements:

- Solid Waste: Collect contaminated lab supplies (e.g., weighing paper, gloves, pipette tips) in a dedicated, clearly labeled solid hazardous waste container.
- Liquid Waste: If **5-Bromopyridine-3-sulfonic acid** is in a solution, it should be collected in a dedicated halogenated organic solvent waste container.
- The container should be made of a compatible material and have a secure, leak-proof closure.
- Labeling:
  - The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-Bromopyridine-3-sulfonic acid**," and the appropriate hazard pictograms.
- Storage:
  - Store the hazardous waste container in a designated satellite accumulation area.
- Arrange for Professional Disposal:
  - The final disposal of **5-Bromopyridine-3-sulfonic acid** must be handled by a licensed and certified hazardous waste disposal company.
  - The recommended method of disposal is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3]

## Emergency Procedures

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[4]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[4]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[5]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[5\]](#)
- Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal. For large spills, contact your institution's Environmental Health and Safety (EHS) department.



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Caption: Workflow for PPE selection and use when handling **5-Bromopyridine-3-sulfonic acid**.

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